

# IUPAC name and CAS number for Cyclopropyl 2,6-dimethylphenyl ketone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Cyclopropyl 2,6-dimethylphenyl ketone*

Cat. No.: *B1325469*

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An In-depth Technical Guide to **Cyclopropyl 2,6-dimethylphenyl Ketone** and Related Aryl Cyclopropyl Ketones for Researchers and Drug Development Professionals.

This technical guide provides a comprehensive overview of **Cyclopropyl 2,6-dimethylphenyl ketone**, including its chemical identity, and delves into the broader context of aryl cyclopropyl ketones, a class of compounds of significant interest in medicinal chemistry and drug discovery. Given the limited publicly available data for the specific title compound, this guide leverages information on closely related analogues, particularly cyclopropyl phenyl ketone, to provide a valuable resource for researchers, scientists, and drug development professionals.

## Chemical Identity and Properties

**Cyclopropyl 2,6-dimethylphenyl ketone** is an aromatic ketone featuring a cyclopropyl group and a 2,6-dimethylphenyl moiety.

- IUPAC Name: (Cyclopropyl)(2,6-dimethylphenyl)methanone
- CAS Number: 870002-28-1
- Molecular Formula:  $C_{12}H_{14}O$

## Physicochemical Properties of a Representative Aryl Cyclopropyl Ketone

Detailed experimental data for **Cyclopropyl 2,6-dimethylphenyl ketone** is not readily available. The following table summarizes the physicochemical properties of the closely related and well-characterized Cyclopropyl phenyl ketone (CAS: 3481-02-5), which serves as a useful proxy for understanding the general characteristics of this compound class.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Property	Value	Reference
Molecular Weight	146.19 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Colorless or pale yellow liquid	<a href="#">[1]</a>
Boiling Point	121-123 °C at 15 mmHg	
Melting Point	7-9 °C	
Density	1.058 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.553	
LogP	2.1	<a href="#">[1]</a>
Vapor Density	5 (vs air)	

## Synthesis and Experimental Protocols

The synthesis of aryl cyclopropyl ketones can be achieved through various synthetic routes. A common and effective method is the Corey-Chaykovsky reaction, which involves the cyclopropanation of an  $\alpha,\beta$ -unsaturated ketone (a chalcone derivative).[\[5\]](#)

### General Experimental Protocol for the Synthesis of Aryl Cyclopropyl Ketones via Corey-Chaykovsky Reaction

This protocol is a general method for the synthesis of (het)aryl 2-(2-hydroxyaryl)cyclopropyl ketones and can be adapted for the synthesis of other aryl cyclopropyl ketones.[\[5\]](#)

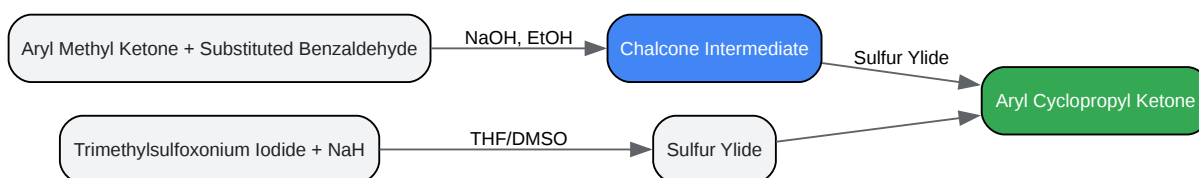
#### Step 1: Synthesis of the Chalcone Precursor

- To a solution of the appropriate aryl methyl ketone (1 equivalent) and a substituted benzaldehyde (1 equivalent) in ethanol, add a 40% aqueous solution of NaOH (2.5 equivalents).

- Stir the mixture at room temperature for 12-48 hours, monitoring the reaction progress by thin-layer chromatography.
- Upon completion, pour the reaction mixture into cold water and neutralize to a slightly acidic pH with 2 M HCl.
- Collect the precipitated chalcone by filtration, wash with water, and dry. Further purification can be achieved by recrystallization.

## Step 2: Cyclopropanation

- Dissolve trimethylsulfoxonium iodide (1.1 equivalents) in a 1:1 mixture of THF and DMSO under an inert atmosphere (e.g., argon) and cool in an ice bath.
- Add a 60% suspension of sodium hydride in mineral oil (3 equivalents) to the solution.
- Stir the mixture at 0 °C until gas evolution ceases (approximately 30-40 minutes).
- Add the chalcone precursor from Step 1 (1 equivalent) in portions.
- Continue stirring the reaction mixture at 0 °C for 1-2 hours.
- Quench the reaction by adding a cold aqueous solution of NH<sub>4</sub>Cl.
- Extract the product with an organic solvent such as ethyl acetate (3 x 10 mL).
- Combine the organic layers, dry over an anhydrous salt (e.g., MgSO<sub>4</sub>), filter, and concentrate under reduced pressure to yield the crude cyclopropyl ketone.
- Purify the product using column chromatography on silica gel.



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## References

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- To cite this document: BenchChem. [IUPAC name and CAS number for Cyclopropyl 2,6-dimethylphenyl ketone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1325469#iupac-name-and-cas-number-for-cyclopropyl-2-6-dimethylphenyl-ketone]

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